

Application Notes and Protocols for the Synthesis of Haegtft Peptide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Haegtft is a heptapeptide corresponding to the N-terminal 1-7 residues of glucagon-like peptide-1 (GLP-1)[1][2][3]. Its amino acid sequence is H-His-Ala-Glu-Gly-Thr-Phe-Thr-OH[1]. As a fragment of the important incretin hormone GLP-1, **Haegtft** is a valuable tool for research in areas such as metabolic diseases, receptor binding studies, and as a reference standard in analytical applications.

These application notes provide a comprehensive guide to the chemical synthesis of **Haegtft** using the widely adopted Fmoc/tBu solid-phase peptide synthesis (SPPS) strategy. The protocols detailed below cover all stages from resin preparation to final peptide purification and characterization.

Materials and Reagents

Successful peptide synthesis requires high-purity reagents and solvents. Ensure all materials are of "peptide synthesis grade" or equivalent.



Category	Reagent/Material	Suggested Grade/Supplier
Resins	Wang Resin (for C-terminal carboxyl)	100-200 mesh, 0.5-1.0 mmol/g substitution
Amino Acids	Fmoc-Thr(tBu)-OH	High Purity (>99%)
Fmoc-Phe-OH	High Purity (>99%)	
Fmoc-Gly-OH	High Purity (>99%)	_
Fmoc-Glu(OtBu)-OH	High Purity (>99%)	
Fmoc-Ala-OH	High Purity (>99%)	
Fmoc-His(Trt)-OH	High Purity (>99%)	
Solvents	N,N-Dimethylformamide (DMF)	Peptide Synthesis Grade
Dichloromethane (DCM)	Anhydrous, ACS Grade	_
Piperidine	Anhydrous, >99.5%	_
Trifluoroacetic Acid (TFA)	Reagent Grade, >99.5%	
Coupling Reagents	HBTU (HATU or HCTU can also be used)	>99.5%
N,N-Diisopropylethylamine (DIPEA)	Peptide Synthesis Grade, >99.5%	
Cleavage & Scavengers	Triisopropylsilane (TIS)	>98%
Deionized Water (H ₂ O)	18.2 MΩ·cm	
Purification	Acetonitrile (ACN)	HPLC Grade
Diethyl Ether	Anhydrous, ACS Grade	
Equipment	Solid-Phase Peptide Synthesis Vessel	Manual or Automated Synthesizer
High-Performance Liquid Chromatography (HPLC)	Preparative and Analytical	
Mass Spectrometer (MS)	ESI or MALDI-TOF	-

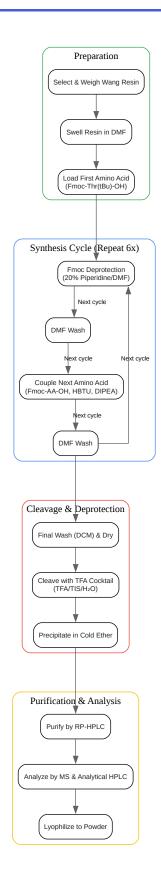


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Synthesis Workflow and Signaling Pathway Overall Synthesis Workflow

The synthesis of **Haegtft** follows a standard solid-phase peptide synthesis (SPPS) workflow. This process involves the sequential addition of protected amino acids to a growing peptide chain that is covalently attached to an insoluble resin support[4]. The workflow diagram below illustrates the key stages of the process.





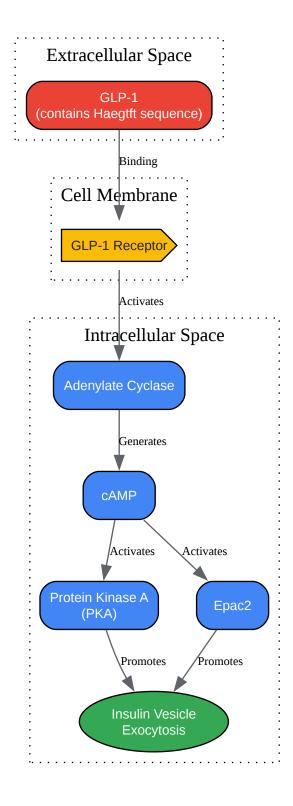
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Caption: Workflow for Solid-Phase Synthesis of **Haegtft** Peptide.



Biological Context: GLP-1 Signaling Pathway

Haegtft is the N-terminal fragment of GLP-1, a hormone that plays a crucial role in glucose homeostasis by activating the GLP-1 receptor (GLP-1R), a G-protein coupled receptor. The diagram below shows a simplified signaling cascade initiated by GLP-1 binding.





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